

Handling and storage procedures for 1,4-Dichlorocyclohexane

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Compound of Interest

Compound Name: 1,4-Dichlorocyclohexane

Cat. No.: B099034

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Application Notes and Protocols: 1,4-Dichlorocyclohexane

For Researchers, Scientists, and Drug Development Professionals

These notes provide detailed procedures for the safe handling, storage, and disposal of **1,4-Dichlorocyclohexane**, a chlorinated organic compound used as a solvent and chemical intermediate. Due to its hazardous properties, adherence to strict safety protocols is essential.

Section 1: Physical and Chemical Properties

1,4-Dichlorocyclohexane exists as two primary stereoisomers, cis and trans, which have distinct physical properties. The commercial product is often a mixture of these isomers.

Property	cis-1,4-Dichlorocyclohexane	trans-1,4-Dichlorocyclohexane	1,4-Dichlorocyclohexane (Isomer Mixture)
CAS Number	16749-11-4[1]	16890-91-8[2]	19398-57-3[3]
Molecular Formula	C ₆ H ₁₀ Cl ₂ [1]	C ₆ H ₁₀ Cl ₂ [2]	C ₆ H ₁₀ Cl ₂ [3]
Molecular Weight	153.05 g/mol [1]	153.05 g/mol [2]	153.05 g/mol [3]
Appearance	-	White to almost white powder or crystals	-
Melting Point	18 °C	102-104 °C	413 °C (Note: This value from one source seems unusually high and may be inaccurate)[4]
Boiling Point	-	60 °C at 3 mmHg	-
Flash Point	-	-	34 °C

Section 2: Hazard Identification and Safety Precautions

1,4-Dichlorocyclohexane is classified as a hazardous substance. The following GHS classifications have been identified[5]:

- Skin Irritation (Category 2): Causes skin irritation.[5]
- Eye Irritation (Category 2A): Causes serious eye irritation.[5]
- Skin Sensitization (Category 1): May cause an allergic skin reaction.[5]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[5]
- P264: Wash skin thoroughly after handling.[5]

- P272: Contaminated work clothing should not be allowed out of the workplace.[5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[5]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[5]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]
- P333 + P313: If skin irritation or rash occurs: Get medical advice/attention.[5]
- P337 + P313: If eye irritation persists: Get medical advice/attention.[5]
- P362 + P364: Take off contaminated clothing and wash it before reuse.[5]
- P501: Dispose of contents/container to an approved waste disposal plant.[5]

Note on Toxicity: Specific quantitative toxicity data, such as LD50 values, for **1,4-Dichlorocyclohexane** are not readily available in published literature. The hazard assessment is based on its GHS classification. For context, the related compound 1,4-Dichlorobenzene is known to cause effects on the liver, skin, and central nervous system with chronic exposure.[6]

Section 3: Experimental Protocols

General Handling Procedures

Engineering Controls:

- All work with **1,4-Dichlorocyclohexane** should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.[7]
- Ensure that a safety shower and eyewash station are readily accessible.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical splash goggles are mandatory. A face shield should be worn in situations with a high risk of splashing.

- **Hand Protection:** Wear chemical-resistant gloves (e.g., nitrile). Inspect gloves for any signs of degradation or puncture before use.
- **Body Protection:** A lab coat must be worn. For larger quantities or operations with a higher risk of splashing, consider a chemical-resistant apron or coveralls.
- **Respiratory Protection:** If working outside of a fume hood or if aerosol generation is likely, a NIOSH-approved respirator with an organic vapor cartridge is required.^[7]

Example Experimental Protocol: Synthesis of 1,4-Dichlorocyclohexane

This protocol is adapted from a known synthesis route and illustrates a typical laboratory use of related chemicals to produce **1,4-Dichlorocyclohexane**.^[8]

Objective: To synthesize **1,4-Dichlorocyclohexane** from 1,4-Cyclohexanediol.

Materials:

- 1,4-Cyclohexanediol (cis/trans mixture)
- Concentrated Hydrochloric Acid
- Anhydrous Calcium Chloride
- Sodium Bicarbonate solution (5%)
- Deionized Water
- Round-bottom flask with reflux condenser
- Heating mantle
- Separatory funnel
- Erlenmeyer flasks
- Drying tube

- Distillation apparatus

Procedure:

- **Reaction Setup:** In a chemical fume hood, equip a round-bottom flask with a reflux condenser and a drying tube.
- **Charging the Flask:** Add 1,4-Cyclohexanediol to the flask.
- **Reagent Addition:** Slowly add an excess of concentrated hydrochloric acid to the flask while stirring. The reaction is exothermic and may require cooling in an ice bath.
- **Reflux:** Heat the reaction mixture to reflux using a heating mantle and maintain for the appropriate reaction time (e.g., 2-3 hours), monitoring the reaction progress by a suitable method (e.g., TLC).
- **Work-up:**
 - Cool the reaction mixture to room temperature.
 - Carefully transfer the mixture to a separatory funnel.
 - Wash the organic layer sequentially with deionized water, 5% sodium bicarbonate solution, and again with deionized water.
 - Separate the organic layer and dry it over anhydrous calcium chloride.
- **Purification:**
 - Decant or filter the dried organic layer.
 - Purify the crude **1,4-Dichlorocyclohexane** by distillation.

Section 4: Storage and Disposal

Storage Procedures

- Store **1,4-Dichlorocyclohexane** in a tightly sealed, properly labeled container.

- Keep in a cool, dry, and well-ventilated area away from direct sunlight and sources of ignition.^[9]
- Store separately from incompatible materials such as strong oxidizing agents, strong bases, and reactive metals.
- The storage area should be designated for flammable and toxic chemicals.

Spill Cleanup Protocol

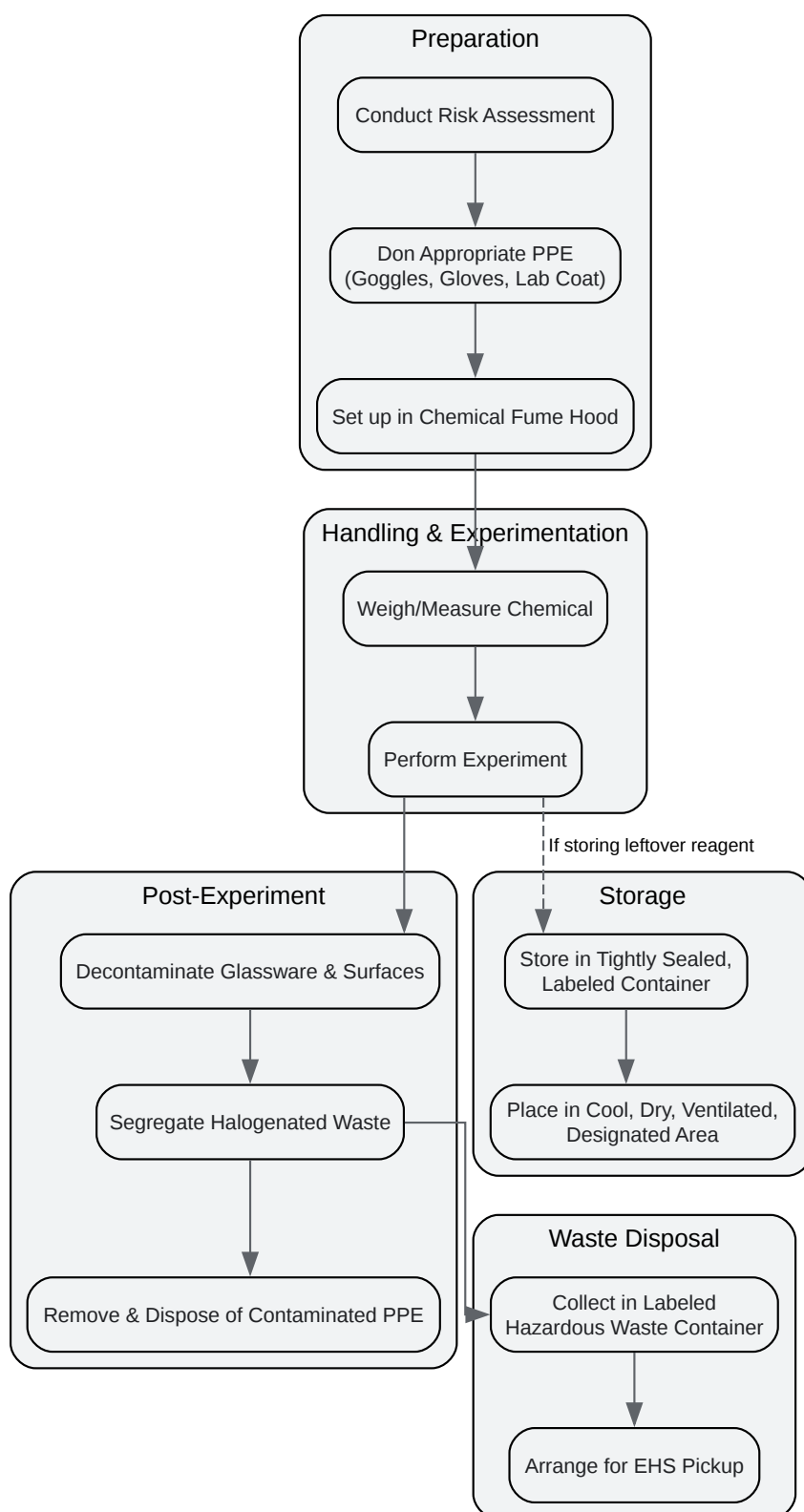
- Immediate Actions:
 - Evacuate all non-essential personnel from the spill area.
 - Eliminate all ignition sources.
 - Ensure adequate ventilation.
- Containment:
 - Wearing appropriate PPE, contain the spill using a non-combustible absorbent material such as sand, vermiculite, or a commercial spill absorbent.
- Cleanup:
 - Carefully collect the absorbed material into a designated, sealable container for hazardous waste.
 - Decontaminate the spill area with a suitable solvent, followed by soap and water.
 - Collect all cleanup materials in the hazardous waste container.
- Reporting: Report the spill to the appropriate environmental health and safety personnel.

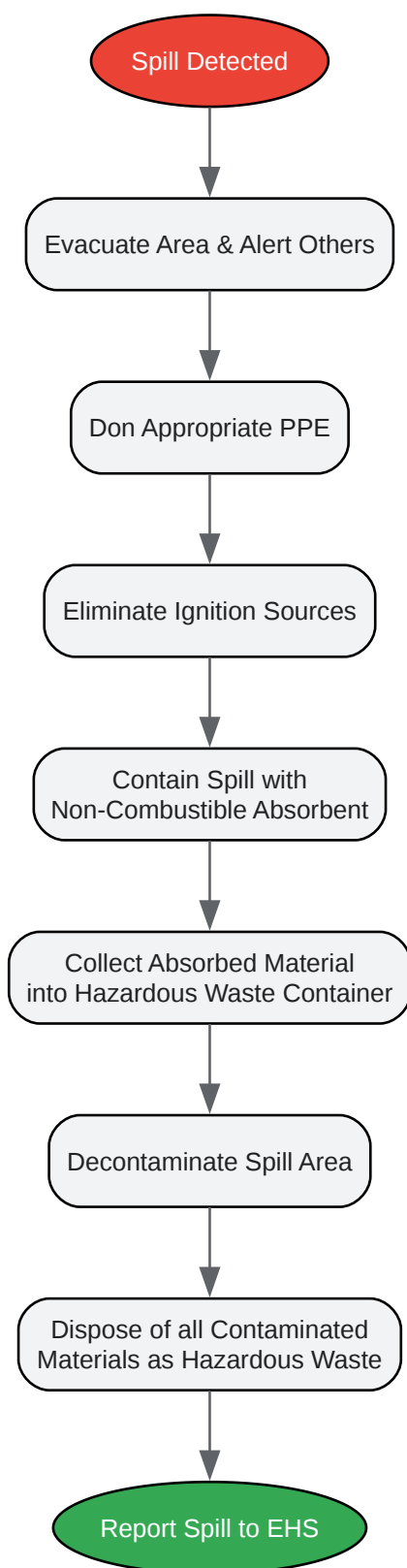
Waste Disposal Protocol

1,4-Dichlorocyclohexane is a halogenated organic compound and must be disposed of as hazardous waste.^{[9][10]}

- Segregation: Do not mix halogenated solvent waste with non-halogenated solvent waste.^[10]
^[11] The disposal of mixed waste is more complex and costly.
- Collection:
 - Collect waste **1,4-Dichlorocyclohexane** and materials contaminated with it in a designated, leak-proof, and clearly labeled hazardous waste container.^[7]
 - The label should clearly state "Hazardous Waste: **1,4-Dichlorocyclohexane**" and list all components of the waste mixture with their approximate percentages.
- Storage of Waste:
 - Keep the waste container tightly closed except when adding waste.
 - Store the waste container in a designated satellite accumulation area within the laboratory.
- Disposal:
 - Arrange for the pickup and disposal of the hazardous waste through your institution's environmental health and safety office.
 - Never dispose of **1,4-Dichlorocyclohexane** down the drain.^[7]^[9]

Section 5: Visualized Workflows





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